

# Standard Operating Procedure: Triethylcholine Disposal

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## Compound of Interest

Compound Name: *Triethylcholine*

Cat. No.: *B1219574*

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Disclaimer: No specific Safety Data Sheet (SDS) detailing disposal procedures for **Triethylcholine** (CAS No. 302-61-4) has been identified in the provided search results. The following guidance is synthesized from general best practices for laboratory chemical waste disposal and data from analogous compounds.<sup>[1][2]</sup> Professionals handling this substance must consult their institution's Environmental Health and Safety (EHS) department and a licensed waste disposal contractor to ensure full compliance with federal, state, and local regulations.<sup>[1]</sup>

## Hazard Assessment and Data

**Triethylcholine** is a choline analog that can interfere with the synthesis of acetylcholine, leading to neuromuscular weakness that resembles myasthenia gravis.<sup>[3][4]</sup> High doses in animal studies have been associated with respiratory failure.<sup>[3]</sup> While comprehensive GHS classification for **triethylcholine** is not available, a closely related salt, **Triethylcholine** Iodide, is classified as harmful if swallowed and causes skin and serious eye irritation.<sup>[2][5]</sup> Due to its physiological effects and the lack of complete safety data, **triethylcholine** should be handled as a hazardous chemical waste.

Quantitative and Identifying Data for **Triethylcholine** and Analogs

| Property                                | Data  | Source                   |
|---|---|--------------------------|
| Chemical Name                           | Triethylcholine   | Guidechem[2], PubChem[6] |
| Synonyms                                | N,N,N-Triethyl-2-hydroxyethanaminium  | Guidechem[2]             |
| CAS Number                              | 302-61-4  | Guidechem[2], PubChem[6] |
| Molecular Formula                       | C <sub>8</sub> H <sub>20</sub> NO <sup>+</sup>                              | Guidechem[2], PubChem[6] |
| Molecular Weight                        | 146.25 g/mol  | PubChem[6]               |
| Hazards (Triethylcholine Iodide)        | Harmful if swallowed, Causes skin irritation, Causes serious eye irritation | TCI Chemicals[5]         |
| Acute Toxicity (Triethylcholine Iodide) | Oral LD50 (Rat): 1000 mg/kg   | TCI Chemicals[5]         |

## Immediate Safety and Handling for Waste

Prior to beginning the disposal process, ensure all safety protocols for handling chemical waste are in place.

- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. This includes:
  - Eye Protection: Tightly fitting safety goggles or a face shield.[5]
  - Hand Protection: Impermeable, chemical-resistant gloves.[5]
  - Body Protection: A lab coat or other protective clothing to prevent skin exposure.[5]
- Waste Storage:
  - Store waste **triethylcholine** in a cool, dry, and well-ventilated area.[1]
  - Keep the waste container tightly closed and properly labeled.[1][7]
  - Store away from incompatible materials such as strong oxidizing agents.[1]

## Step-by-Step Disposal Protocol

Disposal of **triethylcholine** must be managed through your institution's hazardous waste program.<sup>[8]</sup> Do not dispose of this chemical down the drain or in solid waste bins.<sup>[7][8][9]</sup>

### Step 1: Waste Classification and Segregation

- Treat all unused, expired, or contaminated **triethylcholine** as hazardous chemical waste.
- Segregate **triethylcholine** waste from other chemical waste streams to prevent potentially dangerous reactions.<sup>[7][10]</sup> Specifically, keep it separate from acids, bases, and oxidizing agents.<sup>[1][9]</sup>

### Step 2: Containerization

- Select a waste container that is in good condition and chemically compatible with **triethylcholine**. High-density polyethylene is often a suitable choice.<sup>[11]</sup> The original product container can be used if it is intact and seals properly.<sup>[9]</sup>
- Ensure the container has a secure, leak-proof lid. It must remain closed at all times except when adding waste.<sup>[8][10][11]</sup>

### Step 3: Labeling

- Label the waste container clearly and accurately before adding any waste.
- The label must include:
  - The words "Hazardous Waste."
  - The full chemical name: "**Triethylcholine**" (avoid abbreviations).
  - A clear statement of the associated hazards (e.g., "Toxic," "Irritant").
  - The date when waste was first added to the container.

### Step 4: Accumulation and Storage

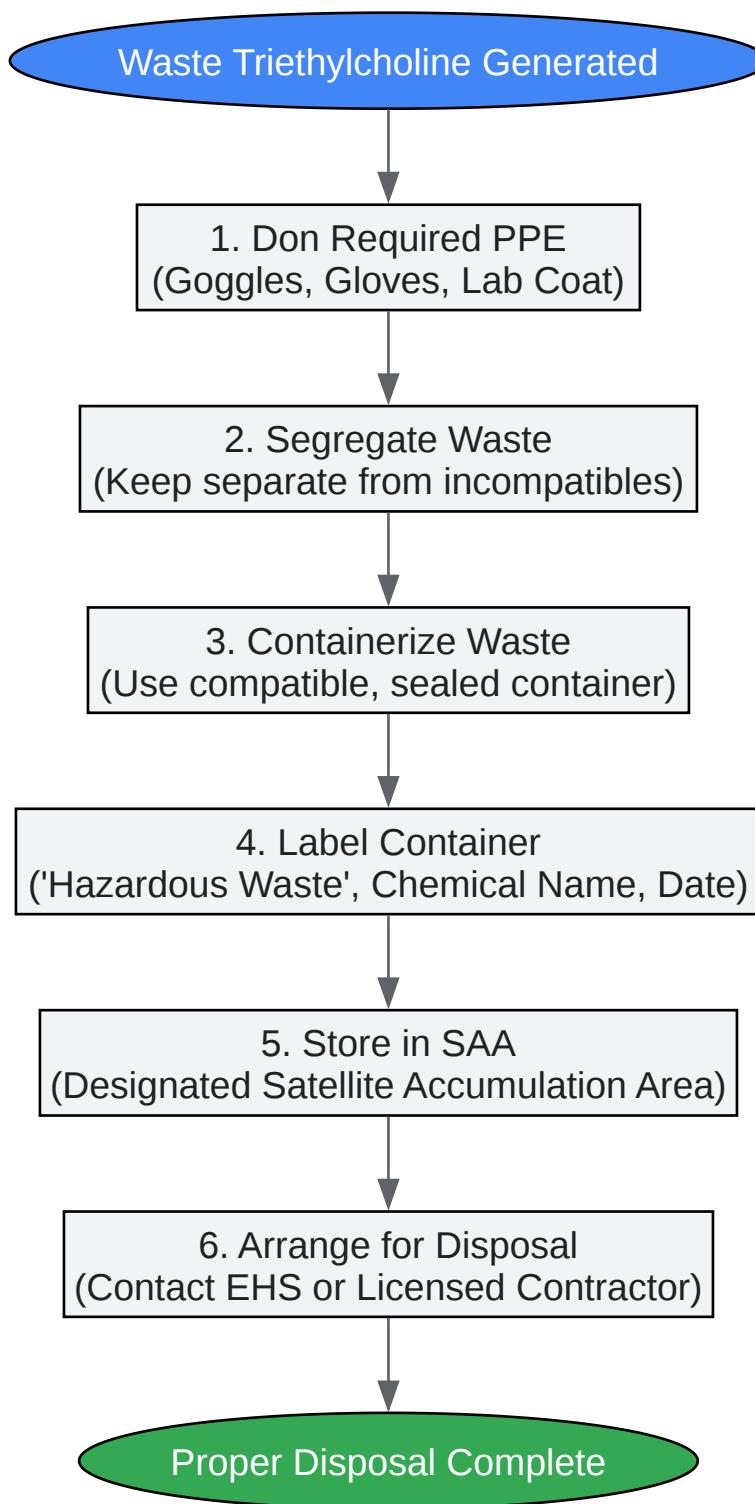
- Store the sealed and labeled waste container in a designated "Satellite Accumulation Area" (SAA).[9][11]
- This area must be at or near the point of waste generation and under the control of laboratory personnel.[11]
- Adhere to all institutional and regulatory limits for the amount of waste stored in the SAA (e.g., typically a maximum of 55 gallons).[11]

#### Step 5: Collection and Disposal

- Once the container is full or you have reached the storage time limit (e.g., 6-12 months), arrange for disposal.[8][10][11]
- Contact your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste contractor to schedule a pickup.[8][11]
- Provide the waste manifest with all necessary information about the container's contents.

## Disposal Workflow Visualization

The following diagram outlines the decision-making process for the proper disposal of **triethylcholine** waste.



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Caption: Workflow for the safe disposal of **Triethylcholine** waste.

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